1H NMR Spectral Analysis Guide: H-N-Me-His(Boc)-OMe·HCl

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Compound of Interest

Compound Name:	*H-N-Me-His(Boc)-OMe.HCl*
Cat. No.:	*B13010624*

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Executive Summary & Structural Context

H-N-Me-His(Boc)-OMe·HCl (CAS: 2044710-60-1) is a specialized amino acid derivative used in the synthesis of N-methylated peptides. These modifications are critical in drug discovery for improving metabolic stability, membrane permeability, and conformational constraints.

- Core Scaffold: L-Histidine[1][2]
- N-Terminus: Secondary amine (N-methylated), isolated as the hydrochloride salt.
- C-Terminus: Methyl ester (-OMe).
- Side Chain: Imidazole ring protected with a tert-butyloxycarbonyl (Boc) group.[1]

This guide compares the spectral signature of the target molecule against its non-methylated and non-protected analogues to establish a self-validating identification protocol.

Structural Assignments & Predicted Spectral Profile

The following data represents the expected chemical shifts in DMSO-d_6, the standard solvent for polar peptide salts.

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Chemical Structure & Shift Mapping

The diagram below correlates the molecular structure with specific NMR signals.

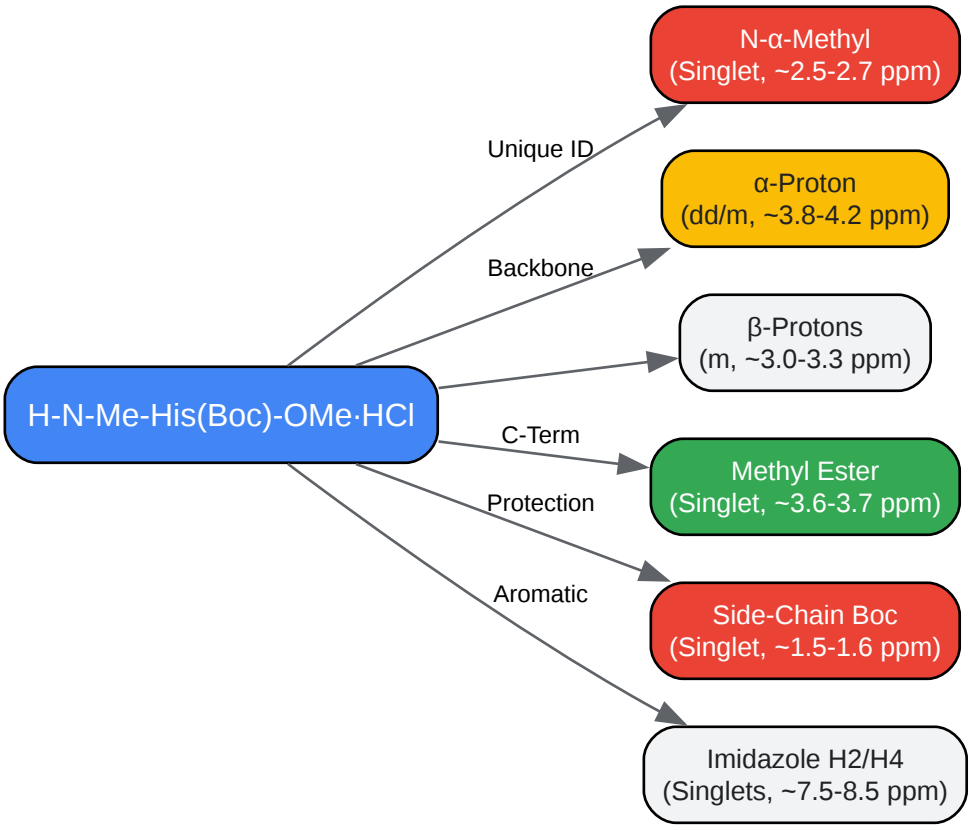

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Figure 1: Structural assignment map highlighting key diagnostic signals for H-N-Me-His(Boc)-OMe[1][3]·HCl.

Detailed Signal Table (DMSO-d_6)

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Moiety	Proton Type	Multiplicity	Approx.[4] [5] Shift (δ ppm)	Integration	Diagnostic Note
Imidazole	C2-H / C4-H	Singlets	7.80 – 8.80	1H each	Shifts downfield due to Boc electron-withdrawal.
α-CH	Methine	dd / m	3.90 – 4.20	1H	Coupling to β-protons and NH (if visible).
OMe	Methyl Ester	Singlet	3.65 – 3.75	3H	Sharp, intense singlet; standard reference point.
β-CH_2	Methylene	Multiplet	3.00 – 3.30	2H	Diastereotopic; often appears as complex multiplet.
N-Me	N-Methyl	Singlet	2.50 – 2.70	3H	CRITICAL ID: Absent in standard His derivatives.
Boc	t-Butyl	Singlet	1.50 – 1.60	9H	Side-chain Boc often shifts slightly downfield vs N-term Boc (~1.4 ppm).

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Comparative Analysis: Validating Identity

To confirm the identity of H-N-Me-His(Boc)-OMe, you must differentiate it from common synthetic precursors or degradation products.

Comparison Table: Target vs. Analogues

Feature	Target: **H-N-Me-His(Boc)-OMe**	Analogue A: **H-His(Boc)-OMe (No N-Me)**	Analogue B: **H-N-Me-His-OMe (No Boc)**
N-Me Signal	Present (~2.6 ppm)	Absent	Present (~2.6 ppm)
Boc Signal	Present (~1.5 ppm)	Present (~1.5 ppm)	Absent
α-Proton	Distinct shift (2° amine effect)	Standard shift (1° amine effect)	Distinct shift
Aromatic Region	Downfield shifted (Boc effect)	Downfield shifted (Boc effect)	Standard Imidazole shifts

Key Differentiator:

- Vs. Non-methylated (Analogue A): The presence of the sharp 3H singlet at ~2.6 ppm is the definitive proof of N-methylation.
- Vs. Deprotected (Analogue B): The loss of the massive 9H singlet at ~1.5 ppm indicates side-chain deprotection (a common stability issue).

Experimental Protocol: Self-Validating Workflow

This protocol ensures high-resolution data acquisition suitable for purity assessment.

Step-by-Step Methodology

- Solvent Selection:
  - Primary: DMSO-d_6 (99.9% D).

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- Reasoning: Excellent solubility for HCl salts; prevents exchange of amine protons (allowing observation of NH coupling if required).
- Alternative: D_2O. Note that in D_2O, the amine protons will exchange (disappear), and the N-Me peak may shift slightly.

- Sample Preparation:
  - Weigh 5–10 mg of product.
  - Dissolve in 0.6 mL of solvent.
  - Critical Check: Ensure the solution is clear. Turbidity suggests free base precipitation or inorganic salts.
- Acquisition Parameters (Standard 400/500 MHz):
  - Pulse Sequence: zg30 (30° pulse) or zg (90° pulse) with adequate relaxation delay (d1 = 1.0–2.0 s) to ensure accurate integration of the methyl groups.
  - Scans (NS): 16–64 scans.
  - Temperature: 298 K (25°C).

Analytical Workflow Diagram

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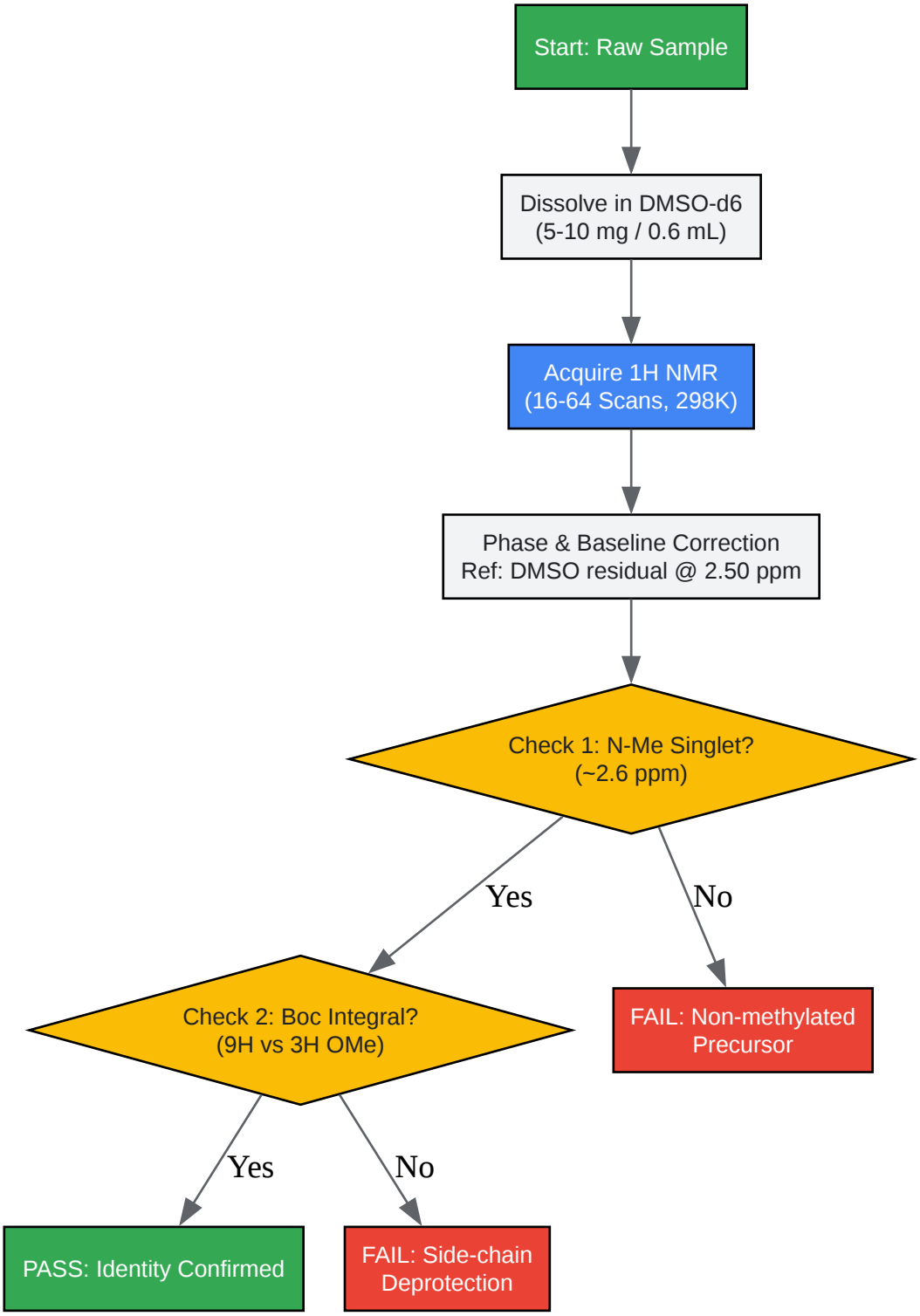

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Figure 2: Decision tree for validating H-N-Me-His(Boc)-OMe·HCl identity.

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Troubleshooting & Nuances

Rotamers

N-methylated amino acids often exhibit rotamers (cis/trans isomerism around the amide bond). However, as H-N-Me-His(Boc)-OMe·HCl is a free amine salt (not an amide/peptide yet), rotamers are generally not observed in the monomeric state. The spectrum should show sharp, single sets of peaks.

- Observation: If you see "doubling" of peaks (e.g., two OMe singlets), check if the sample has been inadvertently acylated or if the pH is high enough to allow aggregation.

Water Suppression

The N-Me signal (~2.6 ppm) is dangerously close to the residual water signal in DMSO (~3.3 ppm) or the DMSO pentet (2.50 ppm).

- Recommendation: Process the spectrum carefully to ensure the DMSO solvent peak does not obscure the N-Me singlet. If overlap occurs, use D_2O (N-Me will be distinct from HDO at ~4.79 ppm).

Stability

The

-Boc group is sensitive to acids. While the HCl salt is stable as a solid, prolonged storage in wet acidic solution can lead to Boc removal.

- Indicator: Diminution of the 1.5 ppm signal relative to the OMe signal (should be 3:1 ratio).

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